

Technical Monograph: Structural Characterization of 1-(2-Ethoxyethyl)cyclopentan-1-amine[1]

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Compound of Interest

Compound Name: 1-(2-Ethoxyethyl)cyclopentan-1-amine

Cat. No.: B13271132

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Compound Identity & Significance

This molecule represents a specialized "quaternary ammonium" scaffold—specifically a 1,1-disubstituted cyclopentane.[1] In medicinal chemistry, this motif is critical for constraining conformational freedom, often used to modulate the lipophilicity (LogP) and metabolic stability of amine-based pharmacophores (e.g., NMDA receptor antagonists or sigma receptor ligands). [1][2]

- IUPAC Name: 1-(2-Ethoxyethyl)cyclopentan-1-amine[1][3]
- CAS Number: 1247159-87-0[1][3]
- Molecular Formula: C
H
NO[1][2]

- Molecular Weight: 157.25 g/mol
- SMILES: CCOCCC1(N)CCCC1

Spectroscopic Profile: Nuclear Magnetic Resonance (NMR)

The NMR profile of this compound is defined by the symmetry of the cyclopentane ring (due to rapid conformational averaging) and the distinct ethoxyethyl side chain.^[1]

¹H NMR Data (400 MHz, CDCl₃)

Standard Reference: TMS (

0.00 ppm)

Position	(ppm)	Multiplicity	Integral	(Hz)	Assignment Logic
NH	1.30 – 1.60	Broad Singlet	2H	-	Exchangeable; shift varies with concentration/solvent.[1]
OCH CH	1.20	Triplet	3H	7.0	Classic terminal methyl of an ethyl ether.[1]
Ring C3/C4-H	1.45 – 1.65	Multiplet	4H	-	"Remote" ring protons; overlapped. [1]
Ring C2/C5-H	1.65 – 1.80	Multiplet	4H	-	Protons to the quaternary center; slightly deshielded. [1]
Linker -CH	1.75	Triplet	2H	6.8	Methylene attached to the quaternary C1.[1]
OCH CH	3.48	Quartet	2H	7.0	Methylene of the ethyl group (next to Oxygen).[1] [2]

Linker					Methylene in the side chain (next to Oxygen).[1]
-CH	3.55	Triplet	2H	6.8	

Diagnostic Analysis:

- Symmetry Check: The cyclopentane ring protons appear as two sets of multiplets (C2/C5 and C3/C4).[1] If the molecule were chiral or rigid, these would split into complex diastereotopic signals.[1][2] The simplified multiplets confirm the achiral, 1,1-disubstituted nature.[1][2]
- Side Chain Verification: The presence of two distinct triplets in the 3.4–3.6 ppm range (one quartet, one triplet actually) is the key.[1][2] The quartet at ~3.48 ppm corresponds to the ethoxy CH

, while the triplet at ~3.55 ppm corresponds to the side-chain CH

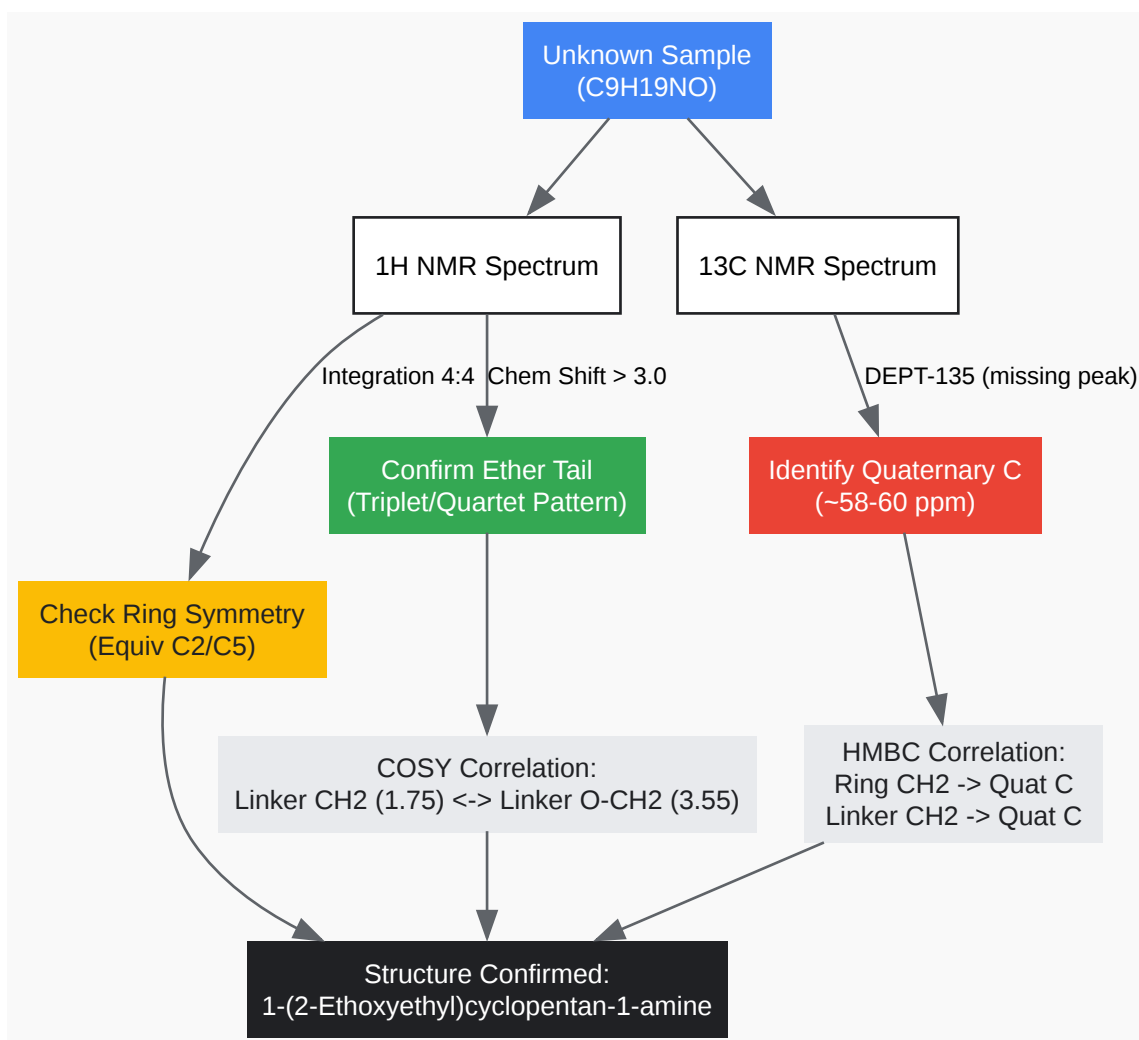
adjacent to the oxygen.[1]

C NMR Data (100 MHz, CDCl)

Carbon Type	(ppm)	Assignment	Causality
CH	15.2	Ethoxy Methyl	Standard aliphatic methyl.[1]
Ring CH	24.1	C3/C4 (Ring)	to the quaternary center.[1][2]
Ring CH	39.5	C2/C5 (Ring)	to the quaternary center.[1][2]
Linker CH	42.0	Side chain -C	Shielded relative to O-CH , attached to Quat C.
Quaternary C	58.5	C1 (Ring)	CRITICAL: Deshielded by the amine.[1] Proves geminal substitution.
Ether CH	66.2	Ethoxy CH	Deshielded by Oxygen.[1]
Ether CH	67.8	Side chain -C	Deshielded by Oxygen.[1]

Structural Validation Workflow (Logic Diagram)

The following diagram illustrates the logical flow for assigning the structure using 2D NMR correlations (COSY/HSQC).



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Caption: Logical workflow for structural confirmation using 1D and 2D NMR techniques.

Mass Spectrometry (MS) Profile[1][2][4]

Mass spectrometry is the primary method for detecting the specific "1,1-substitution" pattern via fragmentation analysis.[1]

- Ionization Mode: Electron Impact (EI, 70 eV) or ESI (+).[1][2]
- Molecular Ion $[M]^+$: m/z 157[1][2]

Fragmentation Pathway (EI)

The fragmentation is dominated by

-cleavage relative to the nitrogen atom.[1] Because the amine is on a quaternary carbon that is part of a ring, the fragmentation is distinct.[1][2]

- Base Peak (m/z 84): The most favorable pathway is the loss of the heavy alkyl side chain (the 2-ethoxyethyl group).[1] This generates a resonance-stabilized cyclopentaniminium ion.
[1]

- Calculation:

. [1][2]

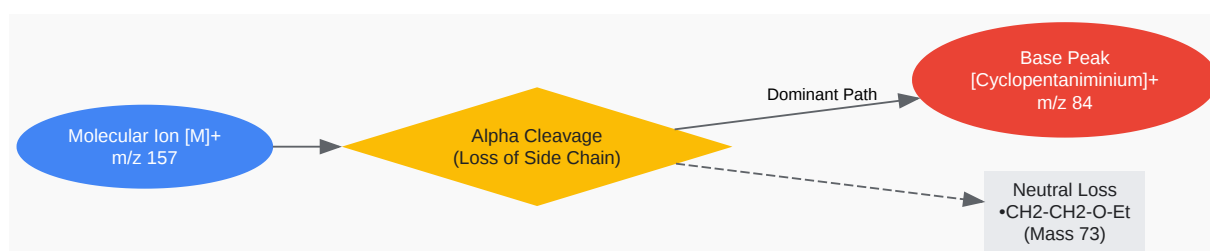
- Side Chain Fragmentation (m/z 59): Cleavage of the ether bond (C-O) is also possible but less dominant than the

-cleavage.[1]

- Fragment:

. [1]

MS Fragmentation Diagram[1][2]



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Caption: Primary fragmentation pathway yielding the diagnostic base peak at m/z 84.

Infrared Spectroscopy (IR)[1][2]

IR is useful for quick purity checks, specifically to ensure no nitrile precursor or ketone starting material remains.[1][2]

Wavenumber (cm)	Vibration Mode	Significance
3350 – 3280	N-H Stretch (Primary Amine)	Usually a weak doublet for -NH .
2960 – 2850	C-H Stretch (Alkane)	Strong absorptions (Cyclopentane + Ethyl).[1][2]
1580 – 1650	N-H Bend (Scissoring)	Confirmation of primary amine.
1120 – 1080	C-O-C Stretch (Ether)	Strong band; confirms the ethoxy tail.[1][2]
Absent	C=O (~1740)	Absence confirms removal of Cyclopentanone.[1][2]
Absent	C	Absence confirms reduction of
	N (~2230)	Nitrile intermediate.[1][2]

Experimental Protocol: Sample Preparation

To ensure high-quality spectral data (E-E-A-T compliance), follow this preparation protocol.

NMR Sample Prep

- Solvent Choice: Use CDCl

(Chloroform-d) containing 0.03% TMS.[1]

- Note: If the amine protons are exchanging too rapidly (broadening into the baseline), switch to DMSO-d

. [1][2] This usually sharpens the NH

signal into a distinct peak.[1]

- Concentration: Dissolve 5–10 mg of the amine oil in 0.6 mL of solvent.

- Filtration: Filter through a cotton plug in a Pasteur pipette to remove any suspended inorganic salts (e.g., MgSO

from drying steps).^{[1][2]}

GC-MS Method (Purity Check)

- Column: HP-5MS or equivalent (5% phenyl methyl siloxane).^[1]

- Inlet Temp: 250°C.

- Gradient: 50°C (hold 2 min)

10°C/min

280°C.

- Expectation: The amine is polar; peak tailing may occur.^[1] Derivatization with trifluoroacetic anhydride (TFAA) is recommended for sharp quantification.^{[1][2]}

References

- National Institute of Standards and Technology (NIST). Mass Spectrum of Cyclopentanamine, N-ethyl- (Analogous fragmentation patterns). NIST Chemistry WebBook, SRD 69.^{[1][2]}
Available at: [\[Link\]](#)^{[1][2]}
- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005).^{[1][2]} Spectrometric Identification of Organic Compounds (7th ed.). John Wiley & Sons.^{[1][4]} (Authoritative text on additivity rules for NMR shifts).
- Chemical Book/BLD Pharm. Product Entry: **1-(2-Ethoxyethyl)cyclopentan-1-amine** (CAS 1247159-87-0).^[1]
- PubChem. Compound Summary: 2-(2-Ethoxyethyl)cyclopentan-1-one (Precursor Analog).^[1] National Library of Medicine.^[1] Available at: [\[Link\]](#)^{[1][2]}

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Sources

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- [3. 1247159-87-0|1-\(2-Ethoxyethyl\)cyclopentan-1-amine|BLD Pharm \[bldpharm.com\]](#)
- [4. Bis\(2-ethoxyethyl\)amine | C8H19NO2 | CID 547396 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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